

A Technical Guide to 3-Methyl-2-nitrophenylacetic Acid

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Compound of Interest

Compound Name: 3-Methyl-2-nitrophenylacetic acid

CAS No.: 18710-86-6

Cat. No.: B178851

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This document provides a comprehensive technical overview of **3-Methyl-2-nitrophenylacetic acid** and its closely related isomers. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This guide details the physicochemical properties, an explicit experimental protocol for the synthesis of a key isomer, and a workflow diagram for this synthetic route.

Physicochemical Properties

3-Methyl-2-nitrophenylacetic acid is an organic compound with the molecular formula $C_9H_9NO_4$.^[1] Due to the close structural similarity and common interchangeability in naming conventions, data for the isomer 2-Methyl-3-nitrophenylacetic acid is also provided for comparative purposes.

Table 1: Compound Identification and General Properties

Property	Value	Source
IUPAC Name	2-(3-methyl-2-nitrophenyl)acetic acid	PubChem[1]
CAS Number	18710-86-6	PubChem[1]
Molecular Formula	C ₉ H ₉ NO ₄	PubChem[1]
Molecular Weight	195.17 g/mol	PubChem[1]
Canonical SMILES	<chem>CC1=C(C(=CC=C1)CC(=O)O)N(=O)=O</chem>	PubChem[1]

| InChI Key | MFWFLUXZQHVVHO-UHFFFAOYSA-N | PubChem[1] |

Table 2: Computed Physicochemical Data for **3-Methyl-2-nitrophenylacetic acid** (CAS 18710-86-6)

Property	Value	Source
XLogP3	1.6	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Topological Polar Surface Area	83.1 Å ²	PubChem[1]
Heavy Atom Count	14	PubChem[1]

| Formal Charge | 0 | PubChem[1] |

Table 3: Experimental Data for Isomer: 2-Methyl-3-nitrophenylacetic acid (CAS 23876-15-5)

Property	Value	Source
Physical Form	Powder / Solid	Sigma-Aldrich[2]
Melting Point	132-136 °C	Sigma-Aldrich, Fisher Scientific[2][3]
Assay Purity	97%	Sigma-Aldrich[2]

| Solubility | Soluble in water | CN101486654A[4] |

Experimental Protocol: Synthesis of 2-Methyl-3-nitrophenylacetic Acid

The following protocol describes the synthesis of 2-Methyl-3-nitrophenylacetic acid via the nitration of 2-methylphenylacetic acid. This method is adapted from patent literature, which details a process with yields of approximately 60-61%.[\[4\]](#)[\[5\]](#)

Materials and Equipment:

- Reaction flask equipped with a thermometer, mechanical stirrer, and dropping funnel
- 2-methylphenylacetic acid
- Acetic anhydride
- Dichloromethane (CH₂Cl₂)
- 98% Concentrated nitric acid (HNO₃)
- Ice bath
- Filtration apparatus

Procedure:

- To a reaction flask equipped with a thermometer and stirrer, add 20g (0.133 mol) of 2-methylphenylacetic acid, 15g (0.147 mol) of acetic anhydride, and 20mL of dichloromethane.

[4][5]

- While stirring, cool the mixture to 0°C using an ice bath.[4][5]
- Begin the dropwise addition of 13.4g (0.212 mol) of 98% concentrated nitric acid. Maintain the reaction temperature between 0°C and 5°C throughout the addition.[4]
- After the complete addition of nitric acid, continue to stir the reaction mixture at a temperature of 0°C to 5°C for an additional 2 hours.[4]
- Upon completion of the reaction period, the resulting solid product is collected by filtration.[4]
- The collected solid is 2-methyl-3-nitrophenylacetic acid. The reported yield for this procedure is 15.96g (61.4%).[4]

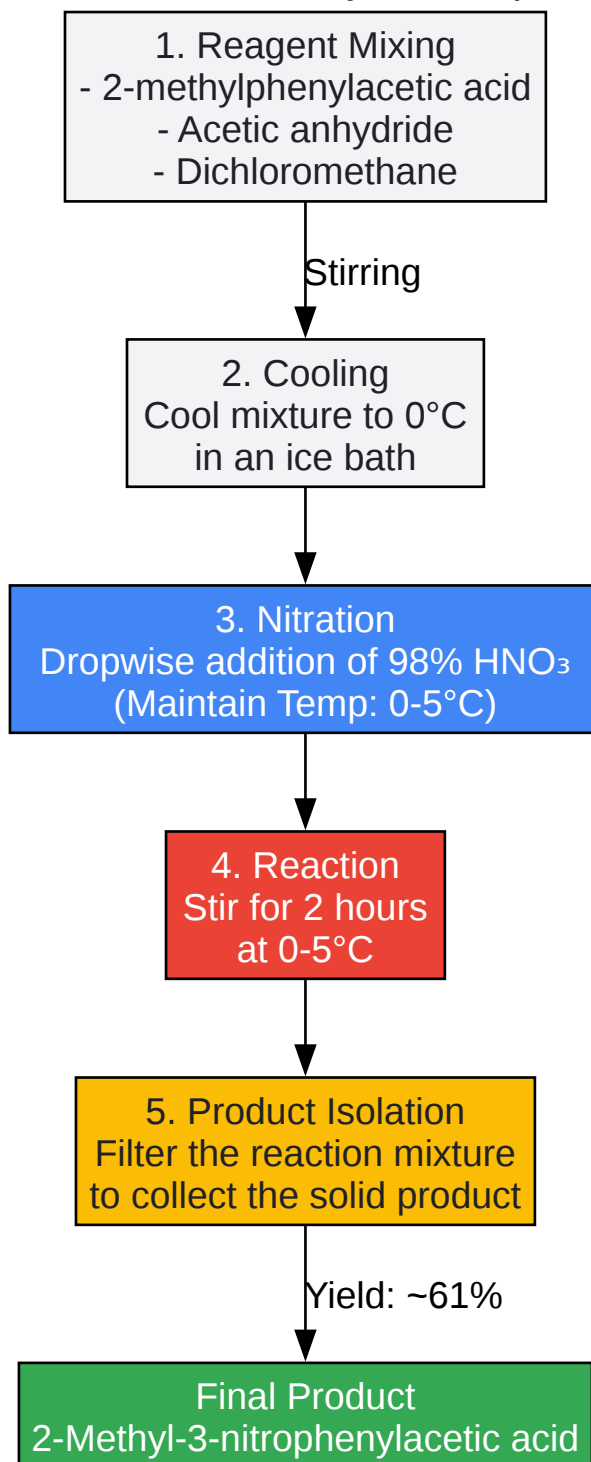
Structural Identification:

- IR (KBr, cm^{-1}): 1718 (C=O in COOH), 1524 (asymmetric NO_2 stretch), 1333 (symmetric NO_2 stretch).[4]
- ^1H NMR (500MHz, DMSO-d_6): δ 2.28 (3H, s, CH_3), 3.79 (2H, s, CH_2), 7.37–7.40 (1H, t), 7.54–7.55 (1H, d), 7.73–7.74 (1H, d), 12.56 (1H, s, COOH).[4]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 2-Methyl-3-nitrophenylacetic acid as described in the protocol above.

Synthesis Workflow for 2-Methyl-3-nitrophenylacetic Acid



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Caption: Workflow for the synthesis of 2-Methyl-3-nitrophenylacetic acid.

Applications and Further Research

Nitrophenylacetic acids are valuable intermediates in organic synthesis. For instance, 2-nitrophenylacetic acid is utilized as a precursor for forming heterocycles in total synthesis and can act as a protecting group for alcohols.[6] The isomer 2-Methyl-3-nitrophenylacetic acid is a key intermediate in the synthesis of Ropinirole hydrochloride, a dopamine agonist used in the treatment of Parkinson's disease.[4] The specific biological activities or synthetic applications of **3-Methyl-2-nitrophenylacetic acid** itself are less documented in public literature, presenting an opportunity for further scientific investigation.

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References

- 1. 3-Methyl-2-nitrophenylacetic acid | C9H9NO4 | CID 13778936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methyl-3-nitrophenylacetic acid 97 23876-15-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. 2-Methyl-3-nitrophenylacetic acid, 96% | Fisher Scientific [[fishersci.ca](https://www.fishersci.ca)]
- 4. CN101486654A - Method for synthesizing 2-methyl-3-nitrophenylacetic acid - Google Patents [patents.google.com]
- 5. Method for synthesizing 2-methyl-3-nitrophenylacetic acid - Eureka | Patsnap [eureka.patsnap.com]
- 6. (2-Nitrophenyl)acetic acid - Wikipedia [en.wikipedia.org]
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